

Application Note: (2-Aminoethyl)(2-methoxyethyl)amine as a Cross-Linking Agent

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Compound of Interest

Compound Name: (2-AMINOETHYL)(2-METHOXYETHYL)AMINE

CAS No.: 19815-35-1

Cat. No.: B3249836

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Chemical Profile & Disambiguation

Crucial Distinction: Do not confuse this molecule with Bis(2-methoxyethyl)amine (CAS 111-95-5), which is a secondary amine with no cross-linking capability in standard epoxy systems.

Property	Specification
Chemical Name	N-(2-Methoxyethyl)-1,2-ethanediamine
Common Name	(2-Aminoethyl)(2-methoxyethyl)amine
CAS Number	19815-35-1
Molecular Formula	
Molecular Weight	118.18 g/mol
Structure	
Functional Groups	1 × Primary Amine (), 1 × Secondary Amine (), 1 × Ether ()
Active Hydrogens	3 (2 from Primary, 1 from Secondary)
Amine Value	~950 mg KOH/g (Theoretical)

Mechanism of Action

This molecule functions as a cross-linker primarily through Nucleophilic Addition. Its asymmetry allows for tunable reactivity profiles depending on the electrophile (e.g., Epoxide vs. Isocyanate).

A. Epoxy Curing (Cross-Linking)

In epoxy systems, the molecule acts as a Latent-Like Curing Agent.

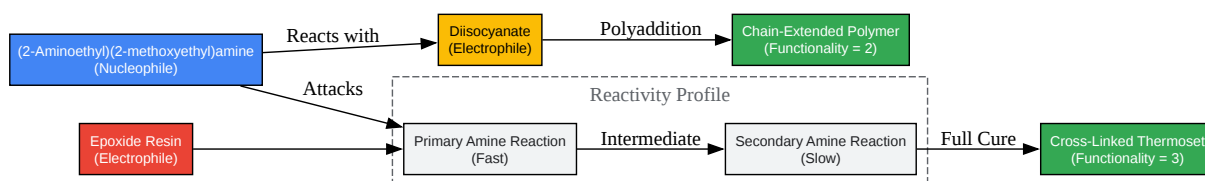
- **Primary Amine Attack:** The
 group reacts rapidly with two epoxide rings.
- **Secondary Amine Attack:** The
 group reacts more slowly with a third epoxide ring.

- Result: A 3-dimensional thermoset network. The methoxyethyl tail remains pendant, acting as an internal plasticizer to improve impact resistance and reduce brittleness.

B. Polymer Chain Extension (Linear Growth)

In polyurethane/polyurea synthesis (reacting with diisocyanates), the molecule acts as a Chain Extender.

- Functionality = 2: The primary and secondary amines both react with isocyanates to form urea linkages.
- Result: Linear polymer growth with hydrophilic ether side chains.



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Figure 1: Reaction pathways for Epoxy (Cross-linking) vs. Isocyanate (Chain Extension).

Protocol A: Epoxy Resin Curing Agent[2]

Objective: Use **(2-Aminoethyl)(2-methoxyethyl)amine** to cure a standard Bisphenol-A (DGEBA) epoxy resin, creating a flexible, impact-resistant coating.

Materials

- Resin: DGEBA Epoxy (e.g., Epon 828 or equivalent), EEW $\approx$ 190 g/eq.
- Cross-Linker: **(2-Aminoethyl)(2-methoxyethyl)amine** (CAS 19815-35-1).[1]
- Solvent (Optional): Benzyl alcohol (accelerator/plasticizer).

Calculations (The "Self-Validating" Step)

To ensure complete cross-linking, you must calculate the Amine Hydrogen Equivalent Weight (AHEW).

- Calculate AHEW:
- Calculate PHR (Parts per Hundred Resin):

Result: You need 20.7 g of cross-linker for every 100 g of epoxy resin.

Experimental Workflow

- Preparation:
 - Weigh 100.0 g of DGEBA epoxy resin into a mixing cup.
 - Weigh 20.7 g of **(2-Aminoethyl)(2-methoxyethyl)amine**.
 - Note: If lower viscosity is required, heat the resin to 40°C before adding the amine.
- Mixing:
 - Add the amine to the resin slowly while stirring.
 - Mix thoroughly for 3 minutes, scraping the sides and bottom.
 - Degassing: Vacuum degas at 25 inHg for 5-10 minutes to remove entrapped air bubbles.
- Curing Cycle:
 - Stage 1 (Gelation): Allow to sit at Room Temperature (25°C) for 2–4 hours. The mixture will gel.
 - Stage 2 (Full Cure): Post-cure at 60°C for 4 hours or 80°C for 2 hours.
 - Why Post-Cure? The secondary amine is less reactive.^[2] Heat is required to drive the reaction to 100% conversion and maximize

- Validation:

- Measure

via DSC (Differential Scanning Calorimetry). Expected

should be lower than EDA-cured systems (due to the ether tail), typically around 80–100°C, indicating improved flexibility.

Protocol B: Synthesis of Hydrophilic Linkers (Bioconjugation)

Objective: Use the molecule to create a linker with a "stealth" methoxy tail, often used to modify surfaces or drug carriers to reduce non-specific binding.

Rationale

The primary amine is significantly more nucleophilic than the secondary amine (approx. 10x faster reaction rate with esters). We exploit this to attach the molecule to a surface/polymer via the primary amine, leaving the secondary amine available for a second step or leaving the methoxy tail as a hydrophilic brush.

Workflow: Carbodiimide Coupling to Carboxylated Surface

- Activation:

- Dissolve Carboxyl-functionalized polymer/nanoparticle in MES buffer (pH 6.0).
 - Add EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-Hydroxysuccinimide) in 10-fold molar excess relative to -COOH groups.
 - Incubate for 15 minutes at Room Temperature.

- Conjugation (Cross-linking):

- Adjust pH to 7.2–7.5 using PBS.
- Add **(2-Aminoethyl)(2-methoxyethyl)amine** (5-fold molar excess).
- Critical Step: The excess ensures the primary amine reacts with the activated ester, preventing the molecule from "looping" back and reacting with both amines on the same particle (unless cross-linking between particles is desired).
- Incubate for 2 hours.
- Purification:
 - Dialyze or centrifuge to remove unreacted amine.
- Result:
 - A surface modified with .
 - The secondary amine remains available for further functionalization (e.g., reaction with an isothiocyanate probe), or the methoxy group acts as a mini-PEG spacer.

Safety & Handling

- Hazards: Like most aliphatic amines, this molecule is Corrosive (Skin/Eye) and a Sensitizer.
- PPE: Wear nitrile gloves, safety goggles, and work in a fume hood.
- Storage: Store under nitrogen or argon. Amines absorb from the air to form carbamates (white crust), which deactivates the cross-linker.

References

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Sources

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